

Formamide-¹³C,¹⁵N: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: Formamide-13C,15N

Cat. No.: B1340008

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for Formamide-¹³C,¹⁵N, a stable isotope-labeled compound essential for various research and development applications. While the isotopic labeling with Carbon-13 and Nitrogen-15 is critical for its use in advanced analytical techniques, it is crucial to understand that the material's chemical and toxicological properties are identical to those of unlabeled formamide. Therefore, all safety precautions and handling procedures applicable to formamide must be strictly followed for its isotopically labeled counterpart.

Formamide is classified as a hazardous chemical, posing significant health risks, including reproductive toxicity, carcinogenicity, and organ damage upon prolonged or repeated exposure. [1][2] Adherence to the safety protocols outlined in this document is imperative to ensure the well-being of laboratory personnel and to maintain a safe research environment.

Hazard Identification and Classification

Formamide-¹³C,¹⁵N shares the same hazard profile as standard formamide. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these risks.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer. [1] [2] [3]
Reproductive Toxicity	1B	H360FD: May damage fertility. May damage the unborn child. [1] [3]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (blood, cardiovascular system) through prolonged or repeated exposure. [1] [4] [5]

Signal Word: Danger[\[1\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of Formamide-¹³C,¹⁵N is fundamental to its safe handling and storage. The isotopic labeling results in a slightly higher molecular weight compared to the unlabeled compound, but other physical properties remain largely unchanged.

Table 2: Physical and Chemical Properties

Property	Value
Chemical Formula	H ¹³ CO ¹⁵ NH ₂
Molecular Weight	47.03 g/mol [4][6]
Appearance	Clear, colorless, viscous liquid[4][6]
Odor	Ammonia-like[4]
Boiling Point	210 °C (410 °F)[4][5][6][7]
Melting Point	2-3 °C (35.6-37.4 °F)[4][5][6]
Flash Point	150 °C (302 °F) - closed cup[6]
Solubility	Miscible with water[7]
Vapor Pressure	0.1 mmHg at 86°F (30°C)[7]
Specific Gravity	1.13 g/cm ³ [7]

Exposure Limits

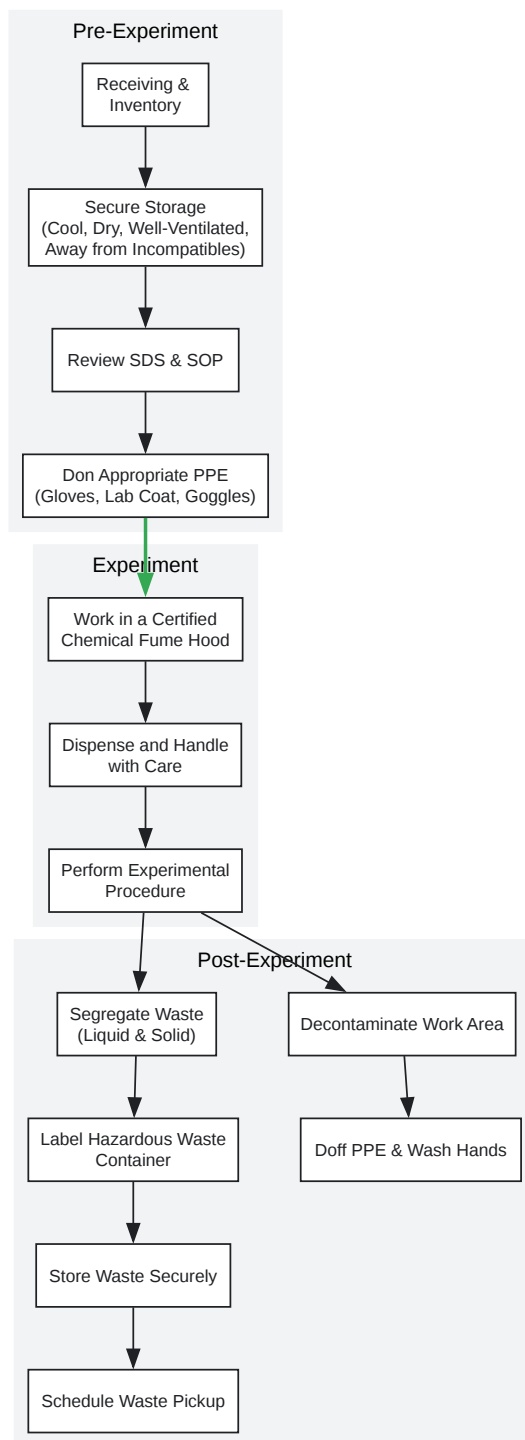
To minimize the risk of adverse health effects, several organizations have established occupational exposure limits for formamide. These limits should be strictly adhered to in all laboratory settings.

Table 3: Occupational Exposure Limits

Organization	TWA (Time-Weighted Average)	STEL (Short-Term Exposure Limit)	Notations
NIOSH	10 ppm (15 mg/m ³)	-	Skin[7][8]
ACGIH	10 ppm	-	Skin, A3 (Confirmed Animal Carcinogen with Unknown Relevance to Humans)[8][9]
Ireland	10 ppm (18 mg/m ³)	30 ppm (56 mg/m ³)[4]	-

Safe Handling and Storage Workflow

A systematic approach to handling Formamide- ^{13}C , ^{15}N , from receipt to disposal, is essential for maintaining a safe laboratory environment. The following diagram illustrates the recommended workflow.

Safe Handling Workflow for Formamide- ^{13}C , ^{15}N 

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Safe handling workflow for Formamide- ^{13}C , ^{15}N .

Experimental Protocol: RNA Denaturation for Gel Electrophoresis

This protocol provides a detailed methodology for a common application of formamide in molecular biology, emphasizing the integration of safety precautions.

Objective: To denature RNA samples prior to agarose gel electrophoresis to ensure accurate size separation.

Materials:

- Formamide-¹³C,¹⁵N (or unlabeled formamide)
- RNA sample
- Nuclease-free water
- 10X MOPS buffer
- 37% Formaldehyde
- RNA loading dye
- Microcentrifuge tubes
- Pipettes and nuclease-free tips
- Heating block or water bath
- Vortex mixer
- Microcentrifuge

Personal Protective Equipment (PPE):

- Nitrile gloves (check manufacturer's compatibility chart)[\[7\]](#)[\[10\]](#)
- Chemical splash goggles[\[11\]](#)

- Fully buttoned laboratory coat[11]

Procedure:

- Preparation (in a certified chemical fume hood):
 - Thaw all reagents on ice.
 - Pre-heat a heating block to 70°C.
 - Label microcentrifuge tubes for each RNA sample.
- Sample Preparation (in a certified chemical fume hood):
 - For each sample, combine the following in a sterile microcentrifuge tube:
 - RNA sample (up to 8 µl)
 - Nuclease-free water (to bring the volume to 8 µl)
 - 2 µl of 10X MOPS buffer
 - 9 µl of formamide[5]
 - Mix the contents thoroughly by vortexing.[5]
- Denaturation:
 - Incubate the tubes at 70°C for 10 minutes to denature the RNA.[5]
 - Immediately place the tubes on ice to prevent renaturation.
- Loading:
 - Add 2 µl of RNA loading dye to each sample.
 - Mix gently by pipetting.
 - Centrifuge the tubes briefly to collect the contents at the bottom.

- Load the samples into the wells of a formaldehyde-agarose gel.
- Post-Procedure:
 - All tips, tubes, and gloves contaminated with formamide must be disposed of as hazardous solid waste.^[7]
 - Collect all liquid waste containing formamide in a designated, properly labeled hazardous waste container.^{[9][10]}
 - Wipe down the work area in the fume hood with an appropriate decontaminating solution.
 - Remove PPE and wash hands thoroughly with soap and water.^[7]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Table 4: Emergency Response

Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention. [12] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [12] [11]
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [12]
Small Spill (<1 L in a fume hood)	If trained and equipped with a proper spill kit, absorb the spill with an inert dry material. Collect the absorbed material in a sealed container for hazardous waste disposal. [11]
Large Spill (>1 L or outside a fume hood)	Evacuate the area immediately. Secure the area to prevent entry. Notify your institution's Environmental Health and Safety (EHS) department and emergency services. [10]

Waste Disposal

All waste contaminated with Formamide- ^{13}C , ^{15}N must be treated as hazardous waste.

- Liquid Waste: Collect in a clearly labeled, sealed, and chemically compatible container.[\[9\]](#)[\[10\]](#)
- Solid Waste: Gloves, pipette tips, and other contaminated materials should be collected in a separate, labeled hazardous waste container.[\[7\]](#)
- Empty Containers: Empty containers that once held formamide must also be disposed of as hazardous waste.[\[7\]](#)

Consult your institution's EHS department for specific waste disposal protocols.[12]

Conclusion

Formamide- ^{13}C , ^{15}N is a valuable tool in modern research, but its significant health hazards necessitate a diligent and informed approach to its handling. By understanding its properties, adhering to established exposure limits, implementing a robust safe handling workflow, and being prepared for emergencies, researchers can mitigate the risks associated with this chemical. This guide serves as a comprehensive resource to support the safe and responsible use of Formamide- ^{13}C , ^{15}N in the pursuit of scientific advancement.

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